

A Comparative Analysis of Tetrahydro-5-methylfuran-2-methanol for Pharmaceutical Applications

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Compound of Interest

Compound Name: *Tetrahydro-5-methylfuran-2-methanol*

Cat. No.: *B041840*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Benchmarking **Tetrahydro-5-methylfuran-2-methanol** Against Industry-Standard Solvents.

In the landscape of pharmaceutical research and development, the selection of an appropriate solvent is a critical decision that can significantly impact reaction efficiency, product purity, safety, and environmental footprint. This guide provides a comprehensive comparison of **Tetrahydro-5-methylfuran-2-methanol** (THFM) against established industry solvents: Tetrahydrofuran (THF), 2-Methyltetrahydrofuran (2-MeTHF), and Methanol. The data presented herein is intended to assist researchers and drug development professionals in making informed decisions for their specific applications.

Physicochemical and Safety Properties: A Tabular Comparison

The following tables summarize the key physicochemical and safety properties of **Tetrahydro-5-methylfuran-2-methanol** and the selected alternative solvents. This data has been compiled from various chemical and safety data sources.

Table 1: Physicochemical Properties

Property	Tetrahydro-5-methylfuran-2-methanol	Tetrahydrofuran (THF)	2-Methyltetrahydrofuran (2-MeTHF)	Methanol
Molecular Formula	C6H12O2[1]	C4H8O	C5H10O[2]	CH4O
Molecular Weight (g/mol)	116.16[3]	72.11	86.13	32.04
Boiling Point (°C)	178-180	66[3][4]	80[2]	64.7[5]
Melting Point (°C)	N/A	-108.5[3][4]	-136[2]	-97.6
Density (g/cm ³ at 20°C)	~1.05	0.889[3][4]	0.854[2]	0.792
Flash Point (°C)	~93	-14[6]	-11[2]	11
Solubility in Water	Miscible	Miscible[3][4]	Limited (14 g/100 mL at 20°C)	Miscible

Table 2: Safety and Hazard Information

Hazard Classification	Tetrahydro-5-methylfuran-2-methanol	Tetrahydrofuran (THF)	2-Methyltetrahydrofuran (2-MeTHF)	Methanol
GHS Pictograms	Warning	Danger	Danger	Danger, Health Hazard, Flammable
Hazard Statements	Flammable liquid and vapor, Harmful if swallowed, Causes serious eye irritation[3]	Highly flammable liquid and vapor, May form explosive peroxides, Causes serious eye irritation, May cause respiratory irritation, Suspected of causing cancer	Highly flammable liquid and vapor, Harmful if swallowed, Causes skin irritation, Causes serious eye damage	Highly flammable liquid and vapor, Toxic if swallowed, in contact with skin or if inhaled, Causes damage to organs
ICH Solvent Class	Not explicitly classified	Class 2	Class 2	Class 2

Experimental Protocols

The determination of the physicochemical and safety properties listed above follows standardized experimental protocols to ensure accuracy and reproducibility. Below are detailed methodologies for key experiments.

Determination of Boiling Point (OECD TG 103)

Principle: This method determines the temperature at which a liquid's vapor pressure equals the atmospheric pressure.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle

Procedure:

- The liquid is placed in the distillation flask.
- The apparatus is assembled, and the liquid is heated.
- The temperature at which the liquid boils and a steady stream of condensate is observed is recorded as the boiling point.
- The atmospheric pressure is recorded, and the boiling point is corrected to standard pressure (101.325 kPa) if necessary.

Determination of Density (OECD TG 109)

Principle: This method measures the mass per unit volume of a substance.

Apparatus:

- Pycnometer or a digital density meter
- Analytical balance
- Constant temperature bath

Procedure (using a pycnometer):

- The empty pycnometer is weighed.
- It is then filled with the test substance, and the temperature is equilibrated using a constant temperature bath.

- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the substance by the volume of the pycnometer.

Determination of Flash Point (e.g., ASTM D93 - Pensky-Martens Closed Cup Tester)

Principle: This method determines the lowest temperature at which a liquid gives off sufficient vapor to ignite in the presence of an ignition source.

Apparatus:

- Pensky-Martens closed-cup tester
- Thermometer
- Ignition source

Procedure:

- The test cup is filled with the sample to the specified level.
- The lid is closed, and the sample is heated at a slow, constant rate.
- At specified temperature intervals, an ignition source is introduced into the vapor space.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite.

Determination of Water Solubility (OECD TG 105)

Principle: This method determines the saturation mass concentration of a substance in water at a given temperature.

Apparatus:

- Flask with a stirrer

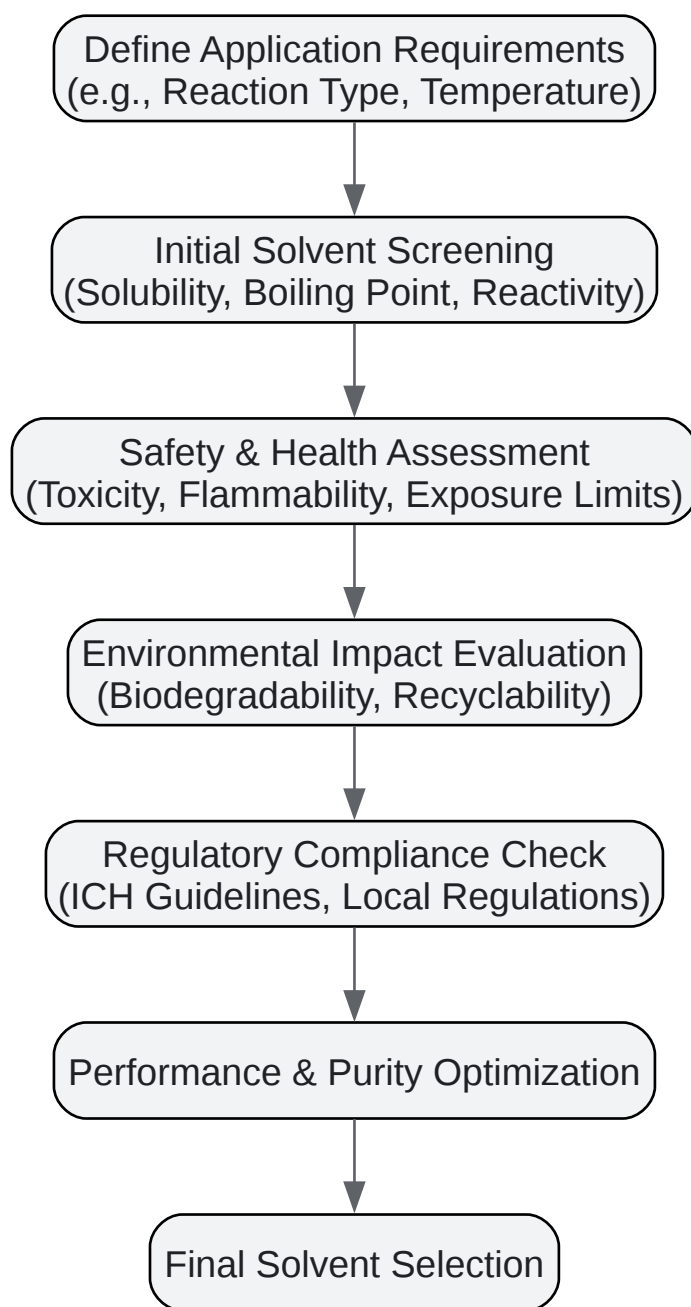
- Constant temperature bath
- Analytical method for quantification (e.g., chromatography, spectroscopy)

Procedure (Flask Method):

- An excess amount of the test substance is added to a known volume of water in a flask.
- The mixture is agitated at a constant temperature until equilibrium is reached.
- The solution is then filtered or centrifuged to remove undissolved substance.
- The concentration of the substance in the aqueous phase is determined using a suitable analytical method.

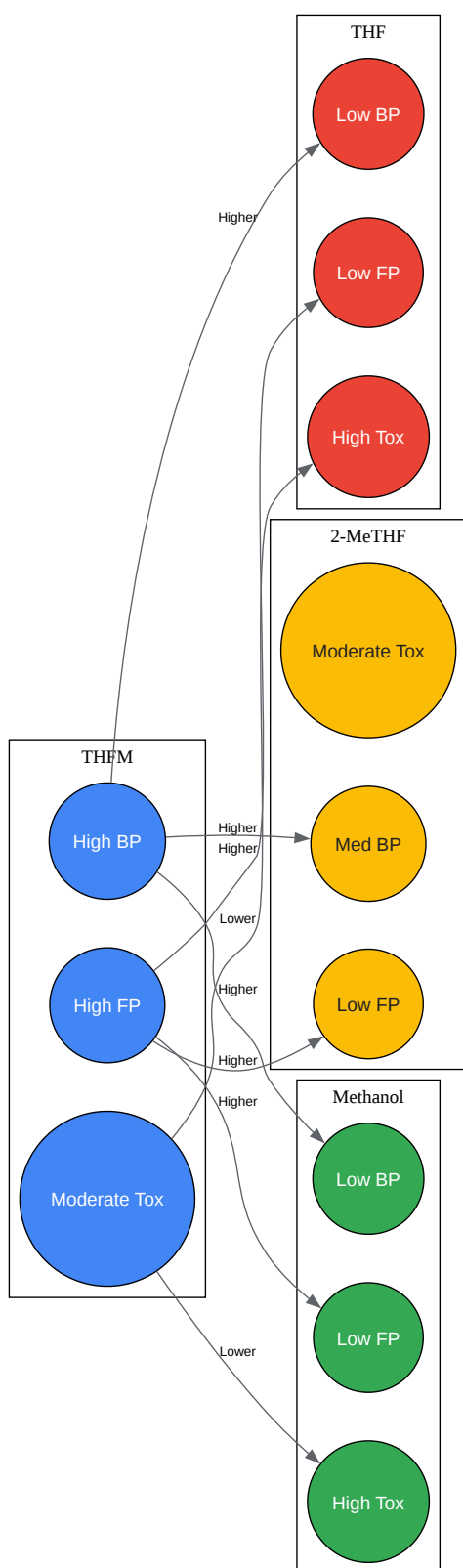
Visualizing Solvent Selection and Properties

To aid in the decision-making process, the following diagrams illustrate a logical workflow for solvent selection and a comparative overview of the key properties of the discussed solvents.



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Caption: A logical workflow for selecting a suitable solvent in pharmaceutical applications.



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Caption: A comparative overview of key solvent properties.

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